

Application Notes and Protocols for FPR-A14 in vitro Neutrophil Chemotaxis Assay

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Compound of Interest

Compound Name: FPR-A14

Cat. No.: B1663698

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Introduction

Neutrophil chemotaxis, the directed migration of neutrophils in response to chemical gradients, is a fundamental process in the innate immune response and inflammation.[1] Formyl Peptide Receptors (FPRs), a family of G-protein coupled receptors (GPCRs), are key players in mediating this process.[2] These receptors, including FPR1 and FPR2 (also known as FPRL1/ALX), are expressed on the surface of neutrophils and recognize formyl peptides derived from bacteria or mitochondria, triggering a signaling cascade that leads to cell migration.[3][4][5] This document provides a detailed protocol for an in vitro neutrophil chemotaxis assay using **FPR-A14**, a putative agonist of the Formyl Peptide Receptor family, to evaluate its chemoattractant properties.

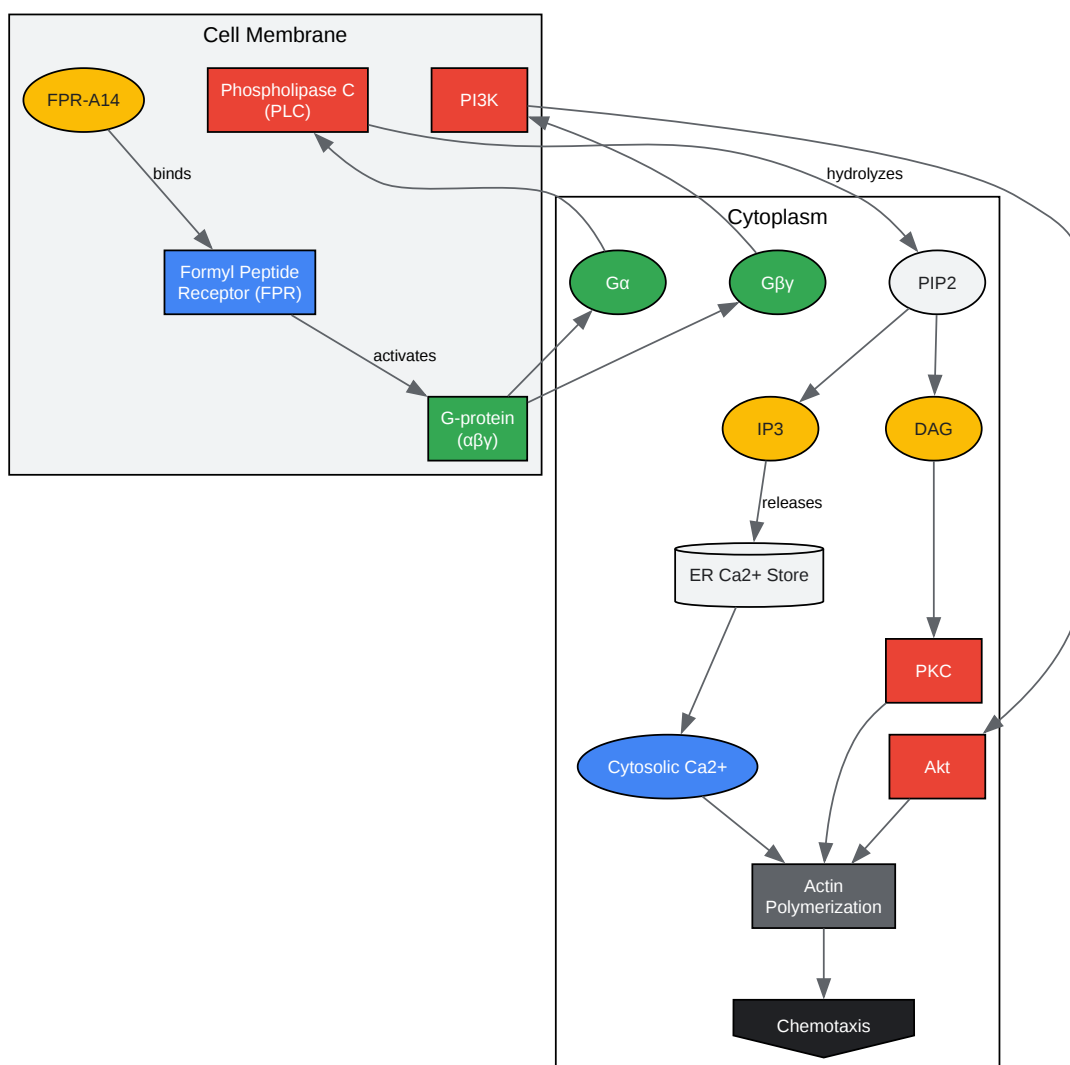
The assay described herein is based on the principle of the Boyden chamber or Transwell® system, a widely used method for studying cell migration.[6] In this system, neutrophils are placed in an upper chamber and migrate through a porous membrane towards a chemoattractant, such as **FPR-A14**, placed in the lower chamber. The number of migrated cells is then quantified to determine the chemotactic activity of the compound.

Signaling Pathway

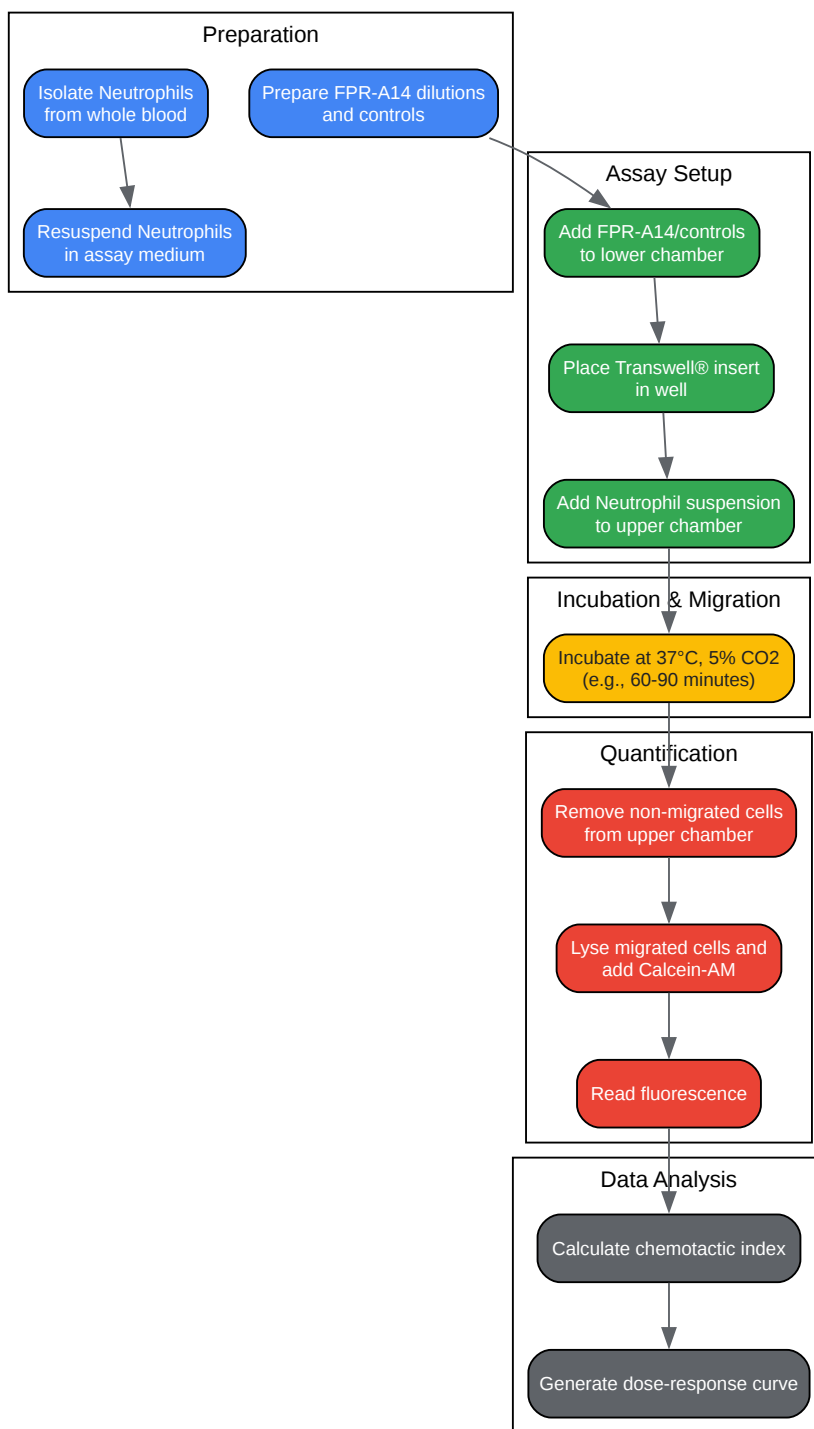
Activation of Formyl Peptide Receptors by an agonist like **FPR-A14** initiates a signaling cascade that results in directed cell movement. This process involves the activation of

heterotrimeric G-proteins, leading to downstream events such as intracellular calcium mobilization, activation of phosphoinositide 3-kinase (PI3K), and mitogen-activated protein kinase (MAPK) pathways.[6][7] These signaling events ultimately regulate the cytoskeletal rearrangements necessary for cell polarization and migration.

FPR-A14 Signaling Pathway in Neutrophil Chemotaxis



Neutrophil Chemotaxis Assay Workflow

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